

Isopentedrone: A Technical Review of a Synthetic Cathinone Isomer

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Compound of Interest

Compound Name: *Isopentedrone*

Cat. No.: *B1652364*

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Executive Summary

Isopentedrone (1-(methylamino)-1-phenylpentan-2-one) is a synthetic cathinone and a positional isomer of the more well-known stimulant, pentedrone.^[1] It has been identified as a by-product in the synthesis of pentedrone and has been detected in seized designer drug powders.^{[1][2]} Despite its presence in the illicit drug market, a thorough review of the scientific literature reveals a significant paucity of pharmacological and toxicological data for **Isopentedrone** itself.^[1] The physiological and toxicological effects of this compound have not been formally characterized.^[1] This technical guide provides a comprehensive overview of the available scientific information on **Isopentedrone**, with a primary focus on its chemical and analytical characterization. Due to the limited specific data, this review also includes a detailed summary of the pharmacology and toxicology of its isomer, pentedrone, to provide a contextual framework for potential biological activity, with the critical caveat that these properties may not be directly transferable to **Isopentedrone**.

Chemical and Physical Properties

Isopentedrone is structurally differentiated from pentedrone by the position of the keto group on the pentyl chain. This isomeric difference, while seemingly minor, can have significant implications for the compound's pharmacological and toxicological profile.

Property	Value	Source
IUPAC Name	1-(methylamino)-1-phenylpentan-2-one	[3]
CAS Number	1429402-11-8 (free base), 1429402-13-0 (hydrochloride)	[1][3]
Molecular Formula	C12H17NO	[3]
Molecular Weight	191.27 g/mol	[3]
SMILES	<chem>CCCC(=O)C(C1=CC=CC=C1)NC</chem>	[3]
InChI Key	ILGRTMNCRBDXBI-UHFFFAOYSA-N	[3]

Analytical Characterization and Detection

The primary identification of **Isopentedrone** in the scientific literature has been in the context of forensic analysis of seized drug samples, where it is often found alongside pentedrone.[2] Spectroscopic methods are key to its identification and differentiation from its isomer.

Mass Spectrometry

Mass spectrometry (MS) is a critical tool for the identification of **Isopentedrone**. The mass spectra of **Isopentedrone** and pentedrone show distinct fragmentation patterns that allow for their differentiation. The electron ionization (EI) mass spectrum of **Isopentedrone** is characterized by specific fragment ions that can be used for its unambiguous identification in complex mixtures.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information, allowing for the definitive assignment of the **Isopentedrone** structure. Both ^1H and ^{13}C NMR data have been reported for **Isopentedrone**, confirming the position of the carbonyl group at the 2-position of the pentyl chain.[2][4] Two-dimensional NMR techniques, such as COSY, have been used to confirm the connectivity of the unbranched alkyl side chain.[4]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **Isopentedrone** will show characteristic absorption bands for the carbonyl group (C=O) and the secondary amine (N-H) group, which can aid in its identification.[2]

Experimental Protocols

Sample Preparation for Analysis of Seized Materials:

A representative sample of the seized material (e.g., powder) is dissolved in a suitable solvent such as methanol to a concentration of approximately 1 mg/mL.[5] For materials in capsules, the contents are removed and dissolved.[5] For residues in syringes or on glassware, the items are washed with a minimal amount of methanol.[5]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

GC-MS is a standard confirmatory test for synthetic cathinones.[6]

- Sample and Standard Preparation: Prepare a 1 mg/mL solution of the sample and a reference standard in methanol or ethanol.[6]
- Instrumentation: Use a standard analytical capillary column. The specific column and temperature program should be validated for the analysis of synthetic cathinones.[6]
- Data Analysis: The identification is based on the retention time and the mass fragmentation pattern compared to a reference standard.[6]

Pharmacology (Inferred from Pentedrone and other Synthetic Cathinones)

Disclaimer: The following pharmacological data is primarily for pentedrone and other synthetic cathinones. The pharmacological profile of **Isopentedrone** has not been scientifically determined and may differ significantly from its isomer.

Synthetic cathinones are known to act as central nervous system stimulants.[7] The primary mechanism of action for many cathinones is the inhibition of monoamine transporters, leading

to increased synaptic concentrations of dopamine (DA), norepinephrine (NE), and serotonin (5-HT).[8][9]

Monoamine Transporter Interactions of Pentedrone

Pentedrone acts as a reuptake inhibitor at the dopamine transporter (DAT) and the norepinephrine transporter (NET), with minimal effects on the serotonin transporter (SERT).[7][10] It does not typically induce the release of monoamines.[10]

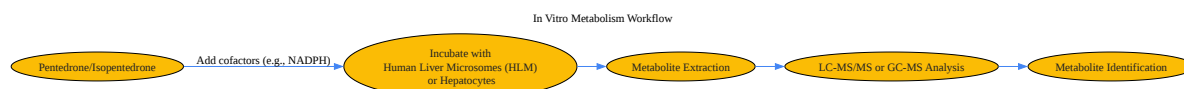
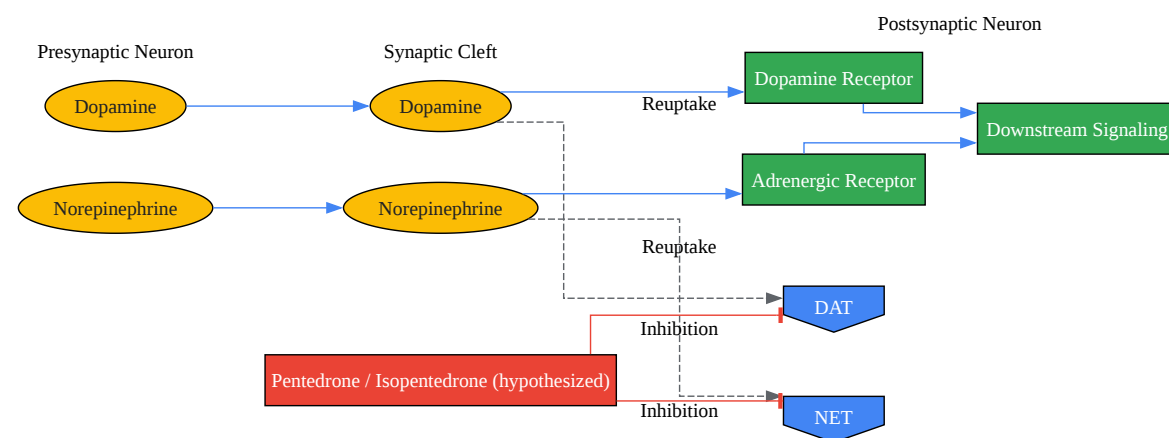
Transporter	Pentedrone IC50 (nM)	Reference
DAT	144 ± 20	Simmler et al., 2013
NET	49 ± 12	Simmler et al., 2013
SERT	2280 ± 260	Simmler et al., 2013

In Vivo Effects of Pentedrone in Animal Models

- **Locomotor Activity:** Pentedrone has been shown to increase locomotor activity in mice in a dose-dependent manner.[10][11]
- **Rewarding Properties:** Pentedrone has demonstrated rewarding properties in conditioned place preference and self-administration studies in rodents, suggesting a potential for abuse. [10][11]
- **Dopaminergic System:** Pentedrone's effects are linked to its activity on the dopaminergic system, including increased expression of dopamine receptors and transporters.[11]

Potential Signaling Pathways

The primary signaling pathway for cathinones like pentedrone involves the blockade of DAT and NET. This leads to an accumulation of dopamine and norepinephrine in the synaptic cleft, enhancing downstream signaling through dopamine and adrenergic receptors.



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